

# tert-butyl pentanoate physical properties

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## Compound of Interest

Compound Name: *tert-Butyl pentanoate*

Cat. No.: *B8749805*

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## An In-depth Technical Guide to the Physical Properties of **tert-Butyl Pentanoate**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **tert-butyl pentanoate**. It is important to note that while data for its isomer, n-butyl pentanoate, is readily available, specific experimental values for **tert-butyl pentanoate** are less common in published literature. This document compiles the available data for **tert-butyl pentanoate** and presents standard experimental protocols for its synthesis and the determination of its key physical characteristics.

## Chemical Identity and Structure

- IUPAC Name: **tert-butyl pentanoate**
- Synonyms: Pentanoic acid, 1,1-dimethylethyl ester
- Molecular Formula:  $C_9H_{18}O_2$ [\[1\]](#)[\[2\]](#)
- SMILES: CCCCC(=O)OC(C)(C)C[\[1\]](#)
- InChIKey: SCSLUABEVMLYEA-UHFFFAOYSA-N[\[1\]](#)

## Quantitative Physical Properties

The following table summarizes the available quantitative data for **tert-butyl pentanoate**. For comparative purposes, the properties of the straight-chain isomer, n-butyl pentanoate, are also

provided.

Table 1: Physical Properties of **tert-Butyl Pentanoate**

Property	Value	Source
Molecular Weight	158.24 g/mol	[1][2]
CAS Number	23361-78-6	[1]
Kovats Retention Index (Standard non-polar column)	957	[1]
Kovats Retention Index (Standard polar column)	1135	[1]

Table 2: Physical Properties of n-Butyl Pentanoate (Isomer for Comparison)

Property	Value	Source
Molecular Weight	158.24 g/mol	[3][4]
CAS Number	591-68-4	[3][5][6][7]
Boiling Point	186-187 °C	[3][8][9]
Melting Point	-92.8 °C	[8][10]
Density	0.868 g/mL at 25 °C	[3][9]
Refractive Index	n <sub>20/D</sub> 1.412	[8][9]
Water Solubility	83.87 mg/L at 25 °C	[8]
Flash Point	66.7 °C (152 °F)	[8][9]

## Experimental Protocols

Detailed experimental methodologies are crucial for the synthesis and characterization of chemical compounds. The following sections provide protocols for the synthesis of **tert-butyl pentanoate** and the determination of its fundamental physical properties.

## Synthesis of tert-Butyl Pentanoate via Transesterification

This protocol is adapted from general procedures for the synthesis of tert-butyl esters using sodium tert-butoxide.

Objective: To synthesize **tert-butyl pentanoate** from a simple pentanoate ester (e.g., methyl pentanoate or ethyl pentanoate) via a transesterification reaction.

Materials:

- Methyl pentanoate (or ethyl pentanoate)
- Sodium tert-butoxide (NaOtBu)
- Anhydrous Toluene
- 5% Hydrochloric acid (HCl) solution
- Diethyl ether
- Anhydrous Sodium Sulfate (Na<sub>2</sub>SO<sub>4</sub>)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Separatory funnel
- Rotary evaporator
- Silica gel for column chromatography
- Hexanes/Ethyl Acetate solvent system

Procedure:

- **Reaction Setup:** To a stirred suspension of sodium tert-butoxide (2.5 equivalents) in anhydrous toluene (5 mL per 1 mmol of ester), add the starting ester (e.g., methyl pentanoate, 1.0 equivalent).
- **Reaction:** Stir the mixture vigorously at room temperature. Monitor the reaction progress using Thin-Layer Chromatography (TLC) or Gas Chromatography (GC). The reaction is typically complete within 3-4 hours.[\[11\]](#)
- **Quenching:** Once the starting material is consumed, carefully quench the reaction by adding 5% HCl solution until the mixture is acidic.
- **Extraction:** Transfer the mixture to a separatory funnel and extract the aqueous layer with diethyl ether (2 x 20 mL).
- **Washing and Drying:** Combine the organic extracts, wash with brine, and dry over anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ ).
- **Solvent Removal:** Filter off the drying agent and concentrate the solution under reduced pressure using a rotary evaporator.
- **Purification:** Purify the resulting crude product by column chromatography on silica gel, using a hexanes/ethyl acetate gradient to yield pure **tert-butyl pentanoate**.

## Determination of Boiling Point

**Objective:** To determine the boiling point of purified **tert-butyl pentanoate** at atmospheric pressure.

**Method:** Simple Distillation

**Materials:**

- Purified **tert-butyl pentanoate**
- Distillation apparatus (distilling flask, condenser, receiving flask, thermometer)
- Heating mantle

- Boiling chips

Procedure:

- Apparatus Setup: Assemble the distillation apparatus. Place 5-10 mL of the purified **tert-butyl pentanoate** and a few boiling chips into the distilling flask.
- Thermometer Placement: Position the thermometer so that the top of the bulb is level with the bottom of the side-arm leading to the condenser.
- Heating: Gently heat the flask using a heating mantle.
- Data Collection: Record the temperature when the liquid begins to boil and a steady condensation is observed in the condenser. The boiling point is the temperature at which the vapor and liquid are in equilibrium, observed as a stable temperature plateau during distillation.

## Determination of Density

Objective: To determine the density of **tert-butyl pentanoate** at a specified temperature (e.g., 25 °C).

Method: Pycnometer Method

Materials:

- Purified **tert-butyl pentanoate**
- Pycnometer (specific gravity bottle) of a known volume
- Analytical balance (accurate to 0.0001 g)
- Constant temperature water bath

Procedure:

- Measure Mass of Empty Pycnometer: Clean, dry, and weigh the empty pycnometer.

- **Fill with Water:** Fill the pycnometer with deionized water and place it in a constant temperature water bath until it reaches thermal equilibrium. Record the temperature. Dry the outside of the pycnometer and weigh it.
- **Calculate Volume:** Calculate the exact volume of the pycnometer using the known density of water at the measured temperature.
- **Fill with Sample:** Empty and thoroughly dry the pycnometer. Fill it with the **tert-butyl pentanoate** sample and allow it to reach thermal equilibrium in the water bath.
- **Measure Mass of Filled Pycnometer:** Dry the outside and weigh the filled pycnometer.
- **Calculate Density:** The density of the sample is the mass of the sample (mass of filled pycnometer - mass of empty pycnometer) divided by the volume of the pycnometer.

## Determination of Refractive Index

Objective: To measure the refractive index of **tert-butyl pentanoate**.

Method: Abbe Refractometer

Materials:

- Purified **tert-butyl pentanoate**
- Abbe refractometer
- Constant temperature water circulator
- Dropper
- Lens paper and ethanol

Procedure:

- **Calibration:** Calibrate the refractometer using a standard of known refractive index (e.g., distilled water).

- **Temperature Control:** Set the desired temperature (typically 20 °C or 25 °C) using the water circulator connected to the refractometer prisms.
- **Sample Application:** Place a few drops of the **tert-butyl pentanoate** sample onto the clean, dry prism surface.
- **Measurement:** Close the prisms, and while looking through the eyepiece, adjust the knob until the dividing line between the light and dark fields is sharp and centered on the crosshairs.
- **Reading:** Read the refractive index value from the scale. Record the value along with the measurement temperature (e.g.,  $n^{20}_D$ , where 20 is the temperature and D refers to the sodium D-line).

## Purity Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

**Objective:** To assess the purity of the synthesized **tert-butyl pentanoate** and confirm its identity.

**Materials:**

- Synthesized **tert-butyl pentanoate** sample
- High-purity solvent for dilution (e.g., dichloromethane or ethyl acetate)
- GC-MS instrument equipped with a suitable capillary column (e.g., a non-polar dimethylpolysiloxane column).[\[12\]](#)

**Procedure:**

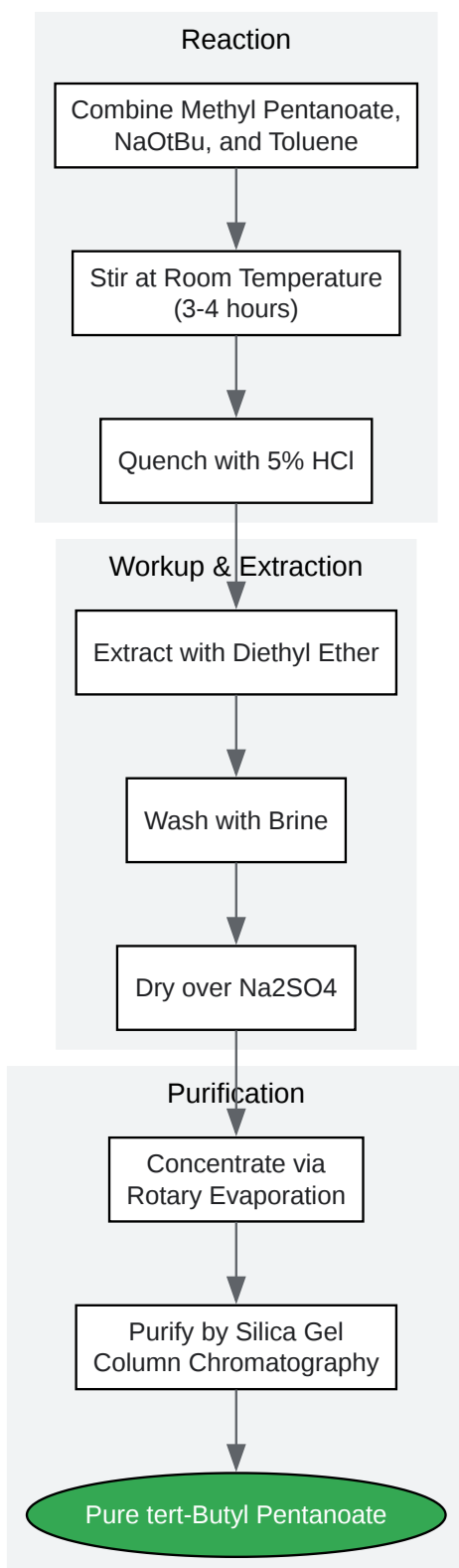
- **Sample Preparation:** Prepare a dilute solution of the sample (e.g., ~1 mg/mL) in the chosen solvent.
- **Instrument Setup:** Set up the GC-MS method.
  - **Injector:** Set to a temperature of ~250 °C.

- Oven Program: Start at a low temperature (e.g., 50 °C), hold for 1-2 minutes, then ramp at a controlled rate (e.g., 10 °C/min) to a final temperature of ~280 °C.
- Carrier Gas: Use helium at a constant flow rate.
- MS Detector: Set to scan a mass range appropriate for the compound and potential impurities (e.g., m/z 40-300).
- Injection: Inject a small volume (e.g., 1 µL) of the prepared sample into the GC.
- Data Analysis:
  - Purity: Analyze the resulting chromatogram. The purity can be estimated by the relative area percent of the main peak corresponding to **tert-butyl pentanoate**.
  - Identity Confirmation: Analyze the mass spectrum of the main peak. The fragmentation pattern should be consistent with the structure of **tert-butyl pentanoate**, with characteristic fragments such as m/z 57 corresponding to the tert-butyl cation.

## Mandatory Visualizations

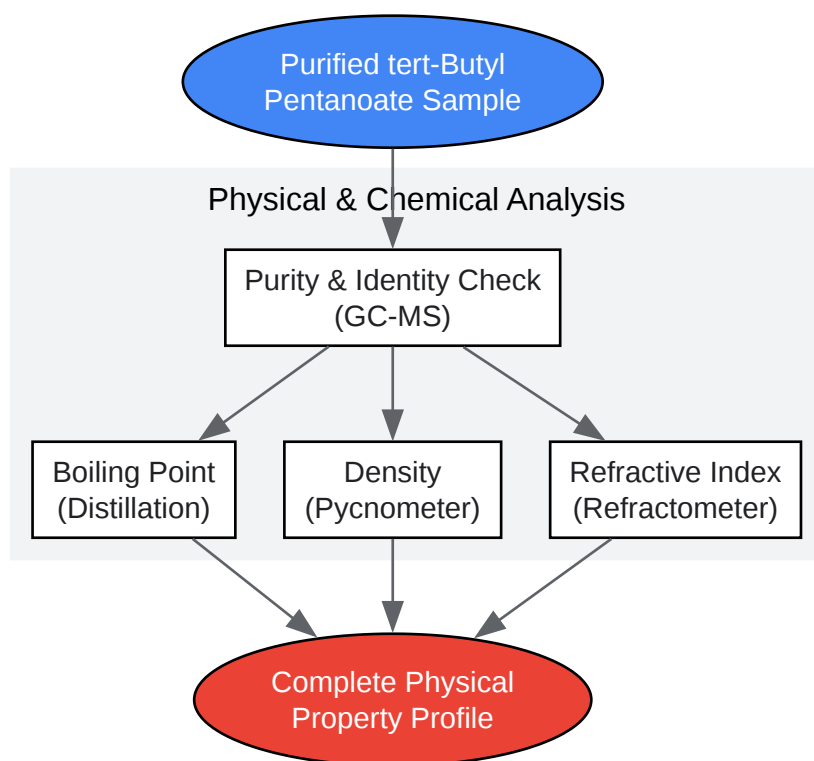
The following diagrams illustrate the logical workflows for the synthesis and characterization of **tert-butyl pentanoate**.





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Caption: Workflow for the synthesis of **tert-butyl pentanoate**.



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Caption: Logical workflow for physical property determination.

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